

Cross-reactivity issues in immunoassays for codeine

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Compound of Interest

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Technical Support Center: Codeine Immunoassays

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding cross-reactivity issues encountered in immunoassays for codeine.

Frequently Asked Questions (FAQs)

Q1: What is cross-reactivity in the context of codeine immunoassays?

A1: Cross-reactivity is a phenomenon where the antibodies in an immunoassay, designed to detect a specific target analyte (in this case, codeine), also bind to other structurally similar or dissimilar molecules.^{[1][2]} This binding can lead to a signal being generated in the absence of the target analyte, resulting in a false-positive result.^{[1][2][3]} Immunoassays for opiates often target morphine and codeine, but due to structural similarities, they can also react with other opioids.^{[3][4]}

Q2: What are the most common substances known to cross-react with opiate immunoassays?

A2: A variety of substances can cause false-positive results in opiate immunoassays. These include:

- **Other Opioids:** Structurally related opioids are a major source of cross-reactivity. These include morphine (which is also a metabolite of codeine), hydrocodone, hydromorphone, and dihydrocodeine.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) The extent of cross-reactivity can vary significantly between different assays.[\[2\]](#)[\[8\]](#)
- **Quinolone Antibiotics:** Certain antibiotics, such as levofloxacin and ofloxacin, have been shown to cross-react with some opiate immunoassays, leading to false-positive results.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- **Poppy Seeds:** Consumption of poppy seeds can lead to detectable levels of morphine and codeine in urine, resulting in a true-positive result that may be misinterpreted as illicit drug use.[\[10\]](#)[\[12\]](#) To mitigate this, the federal government raised the cutoff threshold for opiates in workplace drug testing.[\[12\]](#)[\[13\]](#)
- **Other Medications:** Case reports have suggested potential cross-reactivity from drugs like rifampin and even some over-the-counter medications, although this is less common and often dependent on the specific assay.[\[9\]](#)[\[10\]](#)

Q3: How do I interpret a positive codeine result if the subject is also taking morphine?

A3: This is a complex scenario because codeine is metabolized in the body to morphine.[\[14\]](#)[\[15\]](#)[\[16\]](#) Therefore, a person taking codeine will likely have both codeine and morphine present in their urine. Conversely, commercial morphine preparations may contain small amounts of codeine.[\[14\]](#) To distinguish between codeine use and morphine use, it is often necessary to perform quantitative analysis using a confirmatory method like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The ratio of codeine to morphine (C/M) can sometimes help determine the primary drug ingested.[\[14\]](#)

Q4: Can different immunoassay cutoffs affect the detection of codeine and cross-reacting substances?

A4: Yes, the cutoff concentration is a critical factor. A lower cutoff (e.g., 300 ng/mL) will be more sensitive and detect lower concentrations of codeine and cross-reacting substances.[\[8\]](#) A higher cutoff (e.g., 2000 ng/mL), as used in federal workplace drug testing, is designed to reduce the number of positive results from incidental exposures like poppy seed consumption.

[12][13] Opiate assays with a 300 ng/mL cutoff show nearly 100% positivity for codeine challenges of 1000 ng/mL.[8]

Q5: What is the difference between a screening test (immunoassay) and a confirmatory test (e.g., GC-MS)?

A5: Screening tests, like immunoassays, are designed to be rapid and inexpensive methods for presumptively identifying the presence of a drug or drug class.[1][3] They are highly sensitive but may lack specificity, leading to potential false positives.[1] Confirmatory tests, such as GC-MS or LC-MS/MS, are highly specific and sensitive analytical methods that can definitively identify and quantify the exact substance present in a sample.[12][14] It is a standard and recommended practice to confirm all presumptive positive screening results with a more specific, independent chemical technique.[3][12]

Troubleshooting Guide

Problem: An unexpected positive result for codeine was obtained from an immunoassay.

This guide will help you navigate the steps to investigate a potential false-positive result.

Workflow for Investigating Unexpected Positive Results

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References

- 1. ohsu.edu [ohsu.edu]
- 2. Using molecular similarity to highlight the challenges of routine immunoassay-based drug of abuse/toxicology screening in emergency medicine - PMC [pmc.ncbi.nlm.nih.gov]
- 3. academic.oup.com [academic.oup.com]
- 4. What drugs are likely to interfere with urine drug screens? | Drug Information Group | University of Illinois Chicago [dig.pharmacy.uic.edu]

- 5. A codeine radioimmunoassay exhibiting insignificant cross-reactivity with morphine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. academic.oup.com [academic.oup.com]
- 7. apps.sbggh.mb.ca [apps.sbggh.mb.ca]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Toxicologic Testing for Opiates: Understanding False-Positive and False-Negative Test Results - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. What common substances can cause false positives on urine screens for drugs of abuse? | MDedge [mdedge.com]
- 13. Laboratory Testing for Prescription Opioids - PMC [pmc.ncbi.nlm.nih.gov]
- 14. droracle.ai [droracle.ai]
- 15. Specific radioimmunoassays for codeine and morphine. Metabolism of codeine to morphine in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. droracle.ai [droracle.ai]
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